

Application Notes and Protocols for Methyl 3-(2-aminophenoxy)benzoate

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Compound of Interest

Compound Name: Methyl 3-(2-aminophenoxy)benzoate

Cat. No.: B1322956

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Abstract

Methyl 3-(2-aminophenoxy)benzoate is a synthetic organic compound with potential applications in pharmaceutical research and drug development. As a derivative of aminobenzoic acid, it is postulated to possess biological activities that could be harnessed for therapeutic purposes. This document provides detailed hypothetical application notes and experimental protocols for investigating the potential anticancer, anti-inflammatory, and antimicrobial properties of this compound. The provided methodologies are based on established assays and serve as a guide for the initial screening and evaluation of **Methyl 3-(2-aminophenoxy)benzoate**.

Potential Applications

Based on the known biological activities of structurally related aminobenzoic acid derivatives, **Methyl 3-(2-aminophenoxy)benzoate** is a candidate for investigation in the following areas:

- Oncology: Derivatives of aminobenzoic acid have been explored for their anticancer properties.[1] It is hypothesized that **Methyl 3-(2-aminophenoxy)benzoate** may exhibit cytotoxic effects on cancer cell lines.

- Inflammation: Certain benzoic acid derivatives have demonstrated anti-inflammatory effects. [2] This compound could potentially modulate inflammatory pathways.
- Infectious Diseases: The aminobenzoic acid scaffold is present in some antimicrobial agents. [3] Therefore, this compound warrants investigation for its potential antibacterial and antifungal activities.

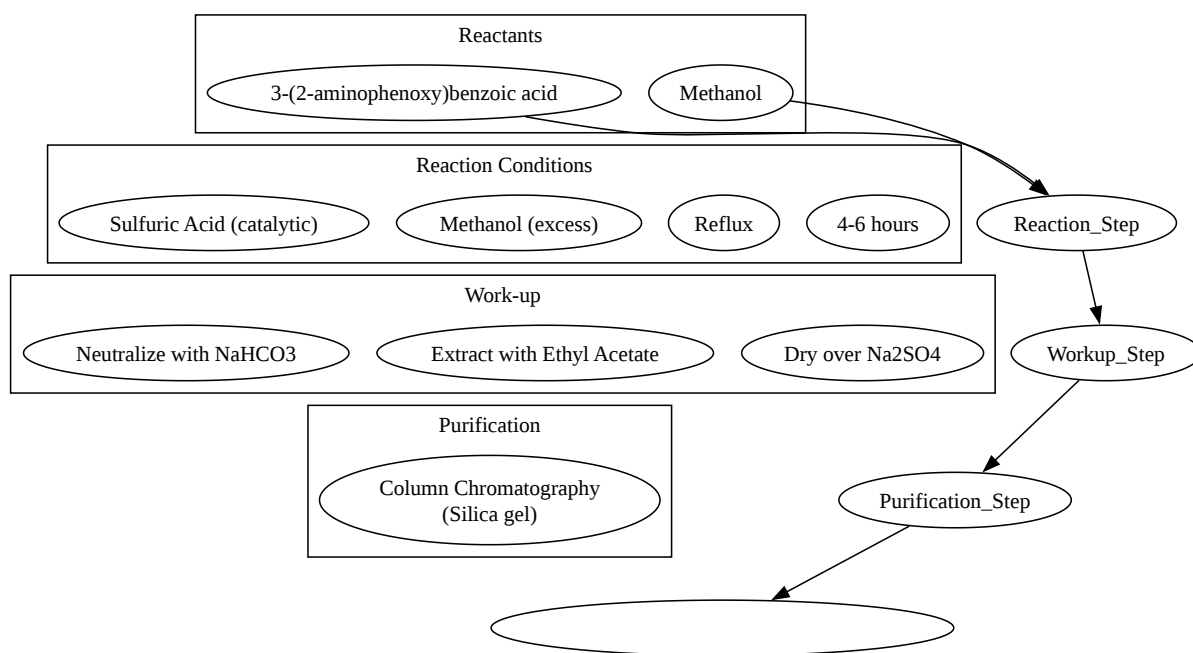
Physicochemical Properties and Synthesis

A summary of the key physicochemical properties of the parent compound, methyl benzoate, is provided in the table below. While specific data for **Methyl 3-(2-aminophenoxy)benzoate** is not readily available, these values for a related compound can serve as a preliminary reference.

Property	Value
Molecular Formula	C ₈ H ₈ O ₂
Molecular Weight	136.15 g/mol
Appearance	Colorless liquid
Boiling Point	199.6 °C
Melting Point	-12 °C
Solubility	Insoluble in water, soluble in organic solvents

Proposed Synthesis Protocol

A potential synthetic route to **Methyl 3-(2-aminophenoxy)benzoate** is outlined below. This protocol is a standard esterification procedure.



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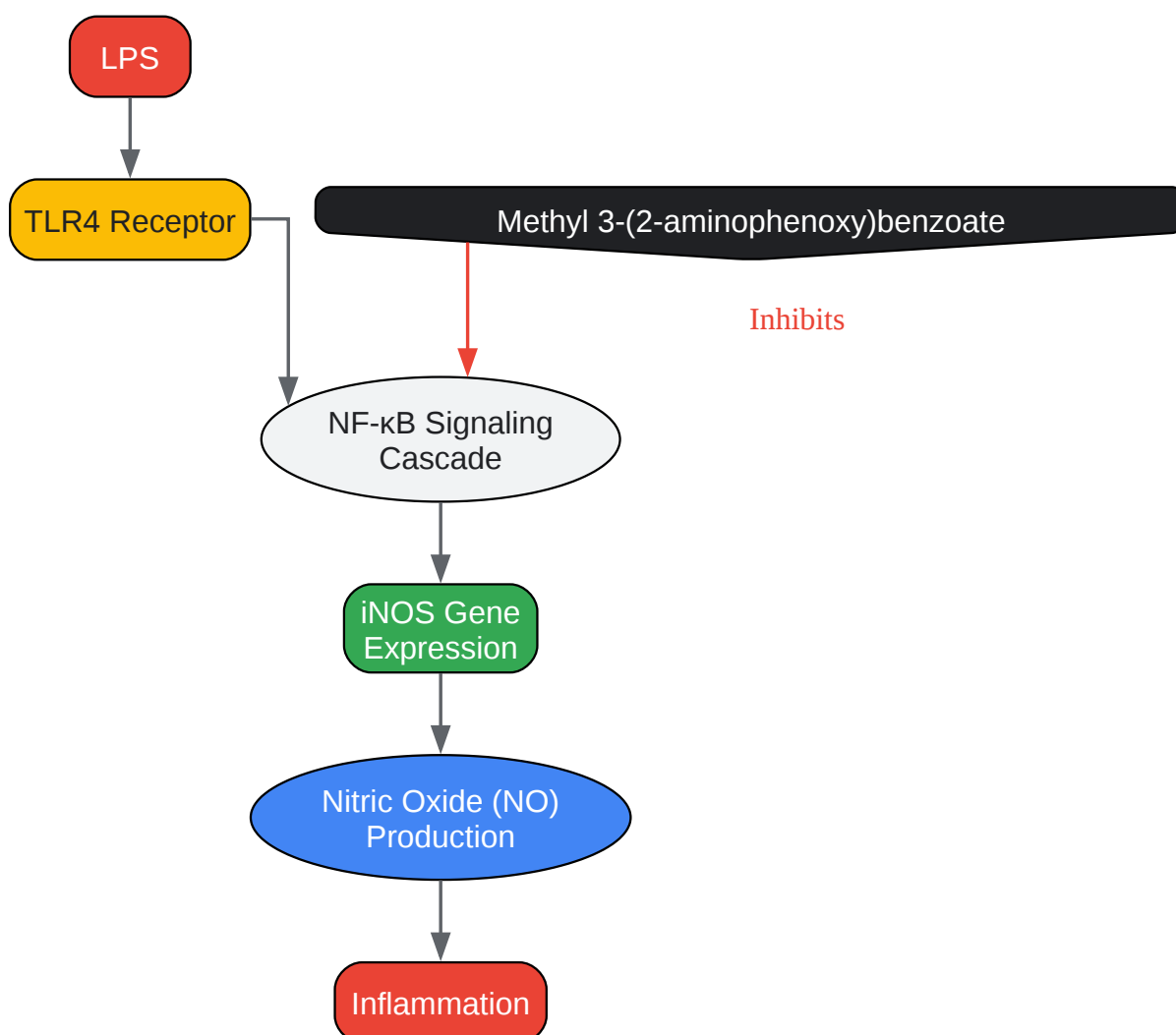
Caption: Workflow for the MTT assay to determine cytotoxicity.

Hypothetical IC50 Values:

Cell Line	Methyl 3-(2-aminophenoxy)benzoate IC50 (μM)	Doxorubicin IC50 (μM) (Positive Control)
HeLa	25.5	0.8
MCF-7	32.1	1.2
A549	45.8	2.5

Anti-inflammatory Activity: Inhibition of Nitric Oxide Production

This protocol describes the assessment of the anti-inflammatory potential of the compound by measuring the inhibition of nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells.



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Caption: Postulated mechanism of anti-inflammatory action.

Hypothetical NO Inhibition Data:

Concentration (μM)	% NO Inhibition
1	15.2
10	48.5
50	75.8
100	92.3

Antimicrobial Activity: Broth Microdilution Assay

This protocol is for determining the minimum inhibitory concentration (MIC) of **Methyl 3-(2-aminophenoxy)benzoate** against bacterial strains.

Hypothetical MIC Values ($\mu\text{g/mL}$):

Bacterial Strain	Methyl 3-(2-aminophenoxy)benzoate	Ampicillin (Positive Control)
Staphylococcus aureus	64	4
Escherichia coli	128	8
Pseudomonas aeruginosa	>256	16

Safety and Handling

As with any research chemical, appropriate safety precautions should be taken when handling **Methyl 3-(2-aminophenoxy)benzoate**. It is recommended to work in a well-ventilated fume hood and wear personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) for structurally similar compounds like methyl 3-aminobenzoate, which indicates potential for eye and skin irritation. [4]

Conclusion

Methyl 3-(2-aminophenoxy)benzoate represents a novel chemical entity with the potential for diverse biological activities. The protocols and hypothetical data presented in these application

notes provide a foundational framework for researchers to initiate investigations into its anticancer, anti-inflammatory, and antimicrobial properties. Further studies are warranted to fully elucidate its pharmacological profile and potential therapeutic applications.

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